

Application Notes and Protocols for RLX-33 Administration in Food Intake Studies

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Compound of Interest

Compound Name: *RLX-33*

Cat. No.: *B10830785*

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Introduction

RLX-33 is a potent and selective nonpeptide antagonist of the relaxin family peptide 3 (RXFP3) receptor.[1][2][3] The relaxin-3/RXFP3 system is a key regulator of various physiological processes, including appetite and food-seeking behavior.[4][5] Pharmacological studies have demonstrated that central administration of relaxin-3 or RXFP3-selective agonists stimulates food intake in rodents.[5] As an antagonist, **RLX-33** presents a valuable pharmacological tool for investigating the role of the relaxin-3/RXFP3 system in the control of food intake and for evaluating its therapeutic potential in metabolic disorders.[3]

These application notes provide detailed protocols for the administration of **RLX-33** in preclinical food intake studies, guidelines for data collection and analysis, and an overview of the underlying signaling pathways.

Data Presentation

The following tables summarize representative quantitative data from a study investigating the effect of **RLX-33** on food intake stimulated by an RXFP3 agonist in male Wistar rats.[6]

Table 1: Effect of **RLX-33** on Cumulative Food Intake (g) at 1 and 2 Hours Post-Agonist Administration

Treatment Group	Dose/Route	N	Mean Food Intake (g) at 1 hour ($\pm$ SEM)	Mean Food Intake (g) at 2 hours ($\pm$ SEM)
Vehicle	i.p.	8	0.5 $\pm$ 0.2	1.1 $\pm$ 0.3
R3/I5 (RXFP3 Agonist)	i.c.v.	8	3.2 $\pm$ 0.4	4.5 $\pm$ 0.5
R3/I5 + RLX-33	i.c.v. + i.p.	8	1.0 $\pm$ 0.3#	1.8 $\pm$ 0.4#

*p < 0.05 compared to Vehicle; #p < 0.05 compared to R3/I5 Data is illustrative based on published findings describing a significant attenuation of agonist-induced food intake by **RLX-33**.[\[2\]](#)[\[6\]](#)

Table 2: Effect of **RLX-33** on Cumulative Food Intake (g) at 4 and 24 Hours Post-Agonist Administration

Treatment Group	Dose/Route	N	Mean Food Intake (g) at 4 hours ($\pm$ SEM)	Mean Food Intake (g) at 24 hours ($\pm$ SEM)
Vehicle	i.p.	8	2.0 $\pm$ 0.4	15.2 $\pm$ 1.5
R3/I5 (RXFP3 Agonist)	i.c.v.	8	5.8 $\pm$ 0.6*	18.5 $\pm$ 1.8
R3/I5 + RLX-33	i.c.v. + i.p.	8	2.5 $\pm$ 0.5#	16.1 $\pm$ 1.6

*p < 0.05 compared to Vehicle; #p < 0.05 compared to R3/I5 Data is illustrative based on a typical attenuation profile where the antagonist effect is most pronounced in the initial hours following administration.

Experimental Protocols

Protocol 1: Intraperitoneal (i.p.) Administration of RLX-33

This protocol describes the procedure for the intraperitoneal injection of **RLX-33** in rats for food intake studies.

Materials:

- **RLX-33**
- Vehicle solution (e.g., sterile saline, or a solution containing DMSO and Tween 80 for compounds with low aqueous solubility)
- Sterile syringes (1 mL or 3 mL)
- Sterile needles (23-25 gauge)
- 70% ethanol
- Gauze pads
- Animal scale
- Appropriate personal protective equipment (PPE)

Procedure:

- Preparation of **RLX-33** Solution:
 - On the day of the experiment, prepare the **RLX-33** solution in the chosen vehicle at the desired concentration (e.g., for a 10 mg/kg dose in a 250g rat with an injection volume of 1 mL/kg, the concentration would be 10 mg/mL).
 - Ensure the solution is sterile and warmed to room temperature before administration.^[7]
- Animal Handling and Restraint:
 - Weigh the animal to accurately calculate the injection volume.

- Gently restrain the rat. For a one-person procedure, hold the rat firmly by the scruff of the neck and allow its body to rest along your forearm. For a two-person procedure, one person restrains the animal while the other performs the injection.[7]
- Position the rat with its head tilted slightly downwards to move the abdominal organs away from the injection site.[2]
- Injection Procedure:
 - Identify the injection site in the lower right quadrant of the abdomen to avoid the cecum and urinary bladder.[2][7]
 - Swab the injection site with 70% ethanol.
 - Insert the needle at a 30-45 degree angle with the bevel facing up.[2][7]
 - Gently aspirate to ensure the needle has not entered a blood vessel or organ. If blood or fluid appears in the syringe, withdraw the needle and reinject at a different site with a new sterile needle and syringe.
 - Slowly depress the plunger to administer the solution.
 - Withdraw the needle and return the animal to its cage.
 - Monitor the animal for any signs of distress or adverse reactions.

Protocol 2: Manual Measurement of Food Intake

This protocol outlines the steps for manually measuring food consumption in rats following the administration of **RLX-33**.

Materials:

- Standard laboratory rodent chow
- Specialized food hoppers that minimize spillage
- A digital scale with a precision of at least 0.1 g

- Cages designed for single housing to allow for accurate individual food intake measurement

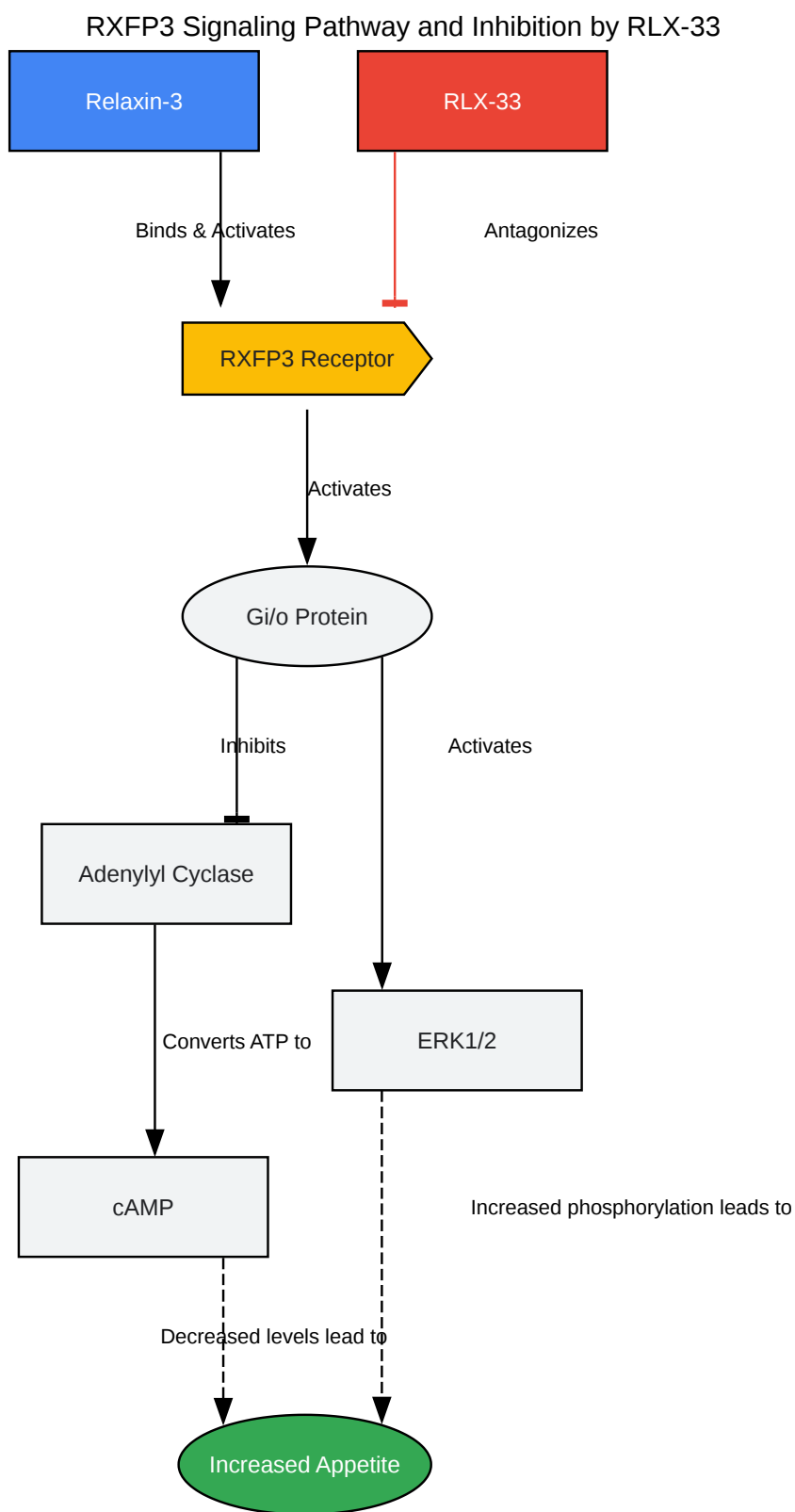
Procedure:

- Acclimation:
 - Individually house the animals in the experimental cages for at least 3-5 days prior to the study to allow for acclimatization to the new environment and food hoppers.
- Baseline Food Intake:
 - Measure and record the daily food intake for each animal for at least 3 consecutive days before the experiment to establish a stable baseline.
- Experimental Day:
 - At the start of the dark cycle (the primary feeding period for rodents), provide a pre-weighed amount of food in the hopper.
 - Administer **RLX-33** or the vehicle control according to Protocol 1. If an agonist is used to stimulate feeding, it is typically administered shortly before the dark cycle begins.
 - At predetermined time points (e.g., 1, 2, 4, and 24 hours), carefully remove the food hopper from the cage.
 - Weigh the remaining food in the hopper.
 - Collect and weigh any spilled food (spillage can be collected from a pan placed under the cage floor).
 - Calculate the food intake for each time interval: $\text{Food Intake (g)} = (\text{Initial Food Weight} - \text{Final Food Weight}) - \text{Spilled Food Weight}$
 - Replenish the food to the initial pre-weighed amount after each measurement if the study continues.

Mandatory Visualizations

RXFP3 Signaling Pathway

The following diagram illustrates the signaling cascade initiated by the activation of the RXFP3 receptor and its inhibition by **RLX-33**.



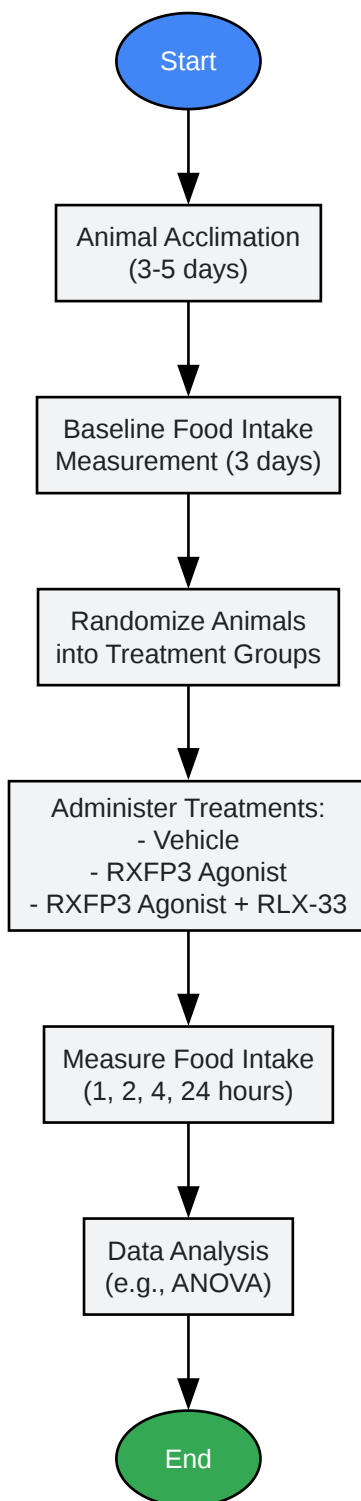
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Caption: RXFP3 signaling pathway and its antagonism by **RLX-33**.

Experimental Workflow for Food Intake Study

This diagram outlines the logical flow of an experiment designed to test the efficacy of **RLX-33** in a food intake study.

Experimental Workflow for RLX-33 Food Intake Study



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Caption: Workflow for a typical **RLX-33** food intake experiment.

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